

Norselic acid B literature review and cited papers

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Compound of Interest

Compound Name: *Norselic acid B*

Cat. No.: *B15562215*

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Norselic Acid B: A Comprehensive Technical Review

For Researchers, Scientists, and Drug Development Professionals

Introduction

Norselic acid B is a naturally occurring steroid isolated from the Antarctic sponge *Crella* sp. It belongs to a class of five related compounds, norselic acids A-E, which have demonstrated anti-infective properties. Notably, **Norselic acid B** has exhibited activity against the protozoan parasite *Leishmania donovani*, the causative agent of leishmaniasis, a neglected tropical disease. This technical guide provides a comprehensive review of the available literature on **Norselic acid B**, focusing on its biological activity, what is known of its mechanism of action, and the experimental protocols for its study. All quantitative data has been summarized in tabular format, and key experimental workflows are visualized using Graphviz diagrams.

Chemical Properties

Norselic acid B is a steroid with the chemical formula $C_{29}H_{44}O_4$ and a molecular weight of 456.7 g/mol. It is derived from a stigmastane hydride.

Table 1: Chemical Identifiers for **Norselic Acid B**

Identifier	Value
IUPAC Name	(5S,8R,9S,10R,13S,14S,17R)-17-[(2R,5R)-5-ethyl-5-hydroxy-6-methylhept-6-en-2-yl]-10-methyl-3-oxo-4,5,6,7,8,9,11,12,14,15,16,17-dodecahydrocyclopenta[a]phenanthrene-13-carboxylic acid
CAS Number	1190954-39-2
PubChem CID	49864372
ChEMBL ID	CHEMBL1221624
LIPID MAPS ID	LMST01040191

Biological Activity

Norselic acid B, along with its structural analogs (norselic acids A, C, D, and E), has demonstrated in vitro activity against *Leishmania donovani*. The potency of the norselic acids against this parasite is reported to be in the low micromolar range.

Table 2: In Vitro Anti-leishmanial Activity of Norselic Acids

Compound	Organism	Assay	IC50 (µM)
Norselic Acids A-E	<i>Leishmania donovani</i>	Not Specified	2.0 - 3.6

Note: The specific IC50 value for **Norselic acid B** is not individually reported in the available literature, but falls within the range provided for the group of five norselic acids.

Mechanism of Action

The precise mechanism of action for **Norselic acid B**'s anti-leishmanial activity has not been elucidated in the currently available literature. However, as a steroidal compound, it is plausible that its effects could be mediated through interactions with the parasite's cell membrane or interference with sterol biosynthesis, a known target for some anti-leishmanial drugs. Further

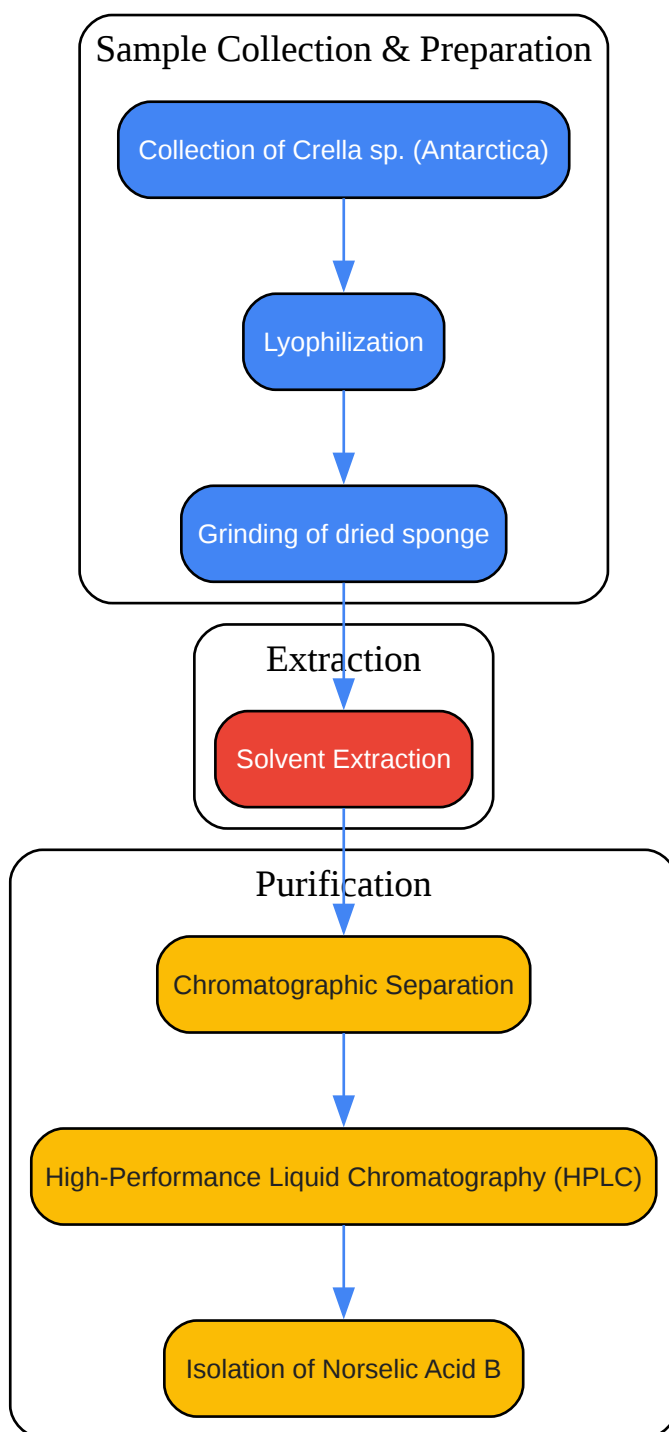
research is required to determine the specific molecular targets and signaling pathways affected by **Norselic acid B** in *Leishmania donovani*.

Experimental Protocols

The following sections detail the methodologies for the isolation and biological evaluation of **Norselic acid B**, based on the primary literature.

Isolation of Norselic Acid B from *Crella* sp.

The following workflow outlines the general procedure for the isolation of norselic acids from the Antarctic sponge *Crella* sp.

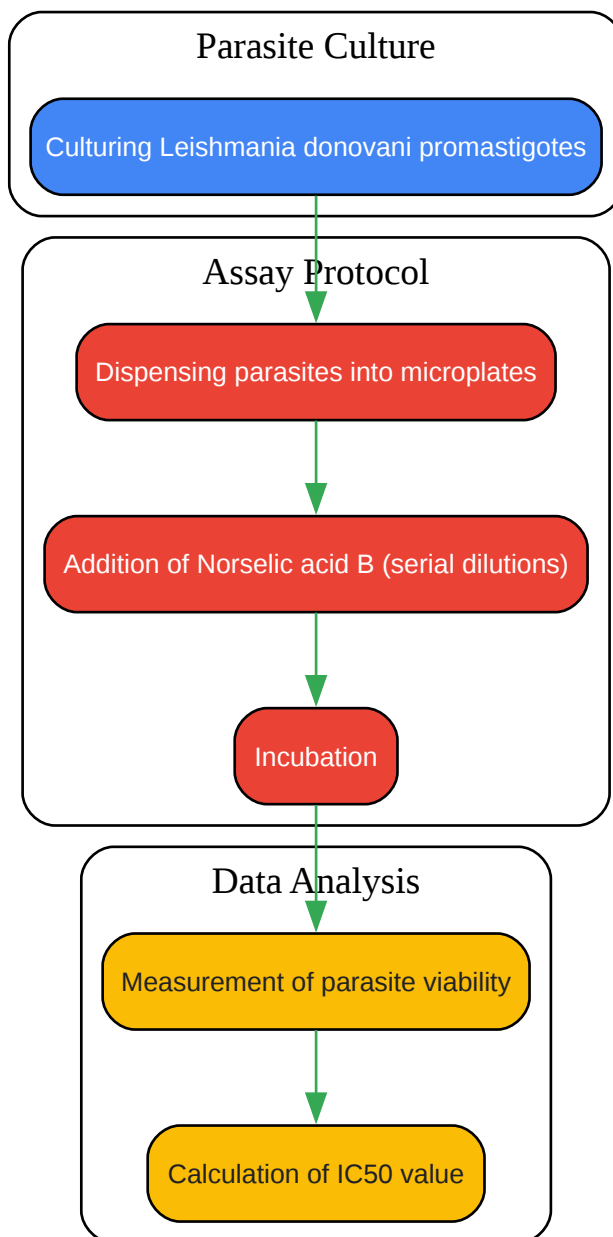


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*Figure 1: General workflow for the isolation of **Norselic acid B**.*

In Vitro Anti-leishmanial Assay

The following diagram illustrates a generalized workflow for determining the in vitro activity of a compound against *Leishmania donovani*.



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Figure 2: Generalized workflow for in vitro anti-leishmanial testing.

Conclusion and Future Directions

Norselic acid B is a marine natural product with demonstrated anti-leishmanial activity. The current body of literature provides a foundation for its further investigation as a potential therapeutic lead. Key areas for future research include:

- Determination of the specific IC50 value of **Norselic acid B** against various Leishmania species and life cycle stages (promastigotes and amastigotes).
- Elucidation of the mechanism of action, including the identification of its molecular target(s) and the signaling pathways it modulates within the parasite.
- In vivo efficacy studies in animal models of leishmaniasis to assess its therapeutic potential.
- Total synthesis of **Norselic acid B** to enable further biological evaluation and the generation of structural analogs for structure-activity relationship (SAR) studies.

Addressing these research gaps will be crucial in determining the potential of **Norselic acid B** as a novel anti-leishmanial agent.

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